

1,7-Heptanediamine solubility issues optimization

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Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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Chemical Profile and Solubility Data

1,7-Heptanediamine (CAS 646-19-5), also known as heptamethylenediamine, is a linear aliphatic diamine. Its solubility profile in various solvents is foundational for experimental design [1].

The table below summarizes its key physical properties and solubility characteristics:

Property	Value / Description
Molecular Formula	$C_7H_{18}N_2$ [1]
Molecular Weight	130.24 g/mol [1]
Boiling Point	223-225 °C [1]
Melting Point	26-30 °C [1]
Soluble In	Water, Ethanol, Acetone, Diethyl ether, Benzene [1]

Property	Value / Description
Handling & Safety	Causes severe skin burns and eye damage. Air sensitive. Incompatible with acids, acid chlorides, acid anhydrides, and strong oxidizing agents [1].

Troubleshooting Common Solubility Issues

Here are solutions to frequently encountered problems when working with **1,7-Heptanediamine**.

Issue 1: Slow or Incomplete Dissolution in Aqueous Solutions

- **Cause:** The amine groups can form strong hydrogen-bonding networks with water molecules, which can sometimes slow initial dissolution.
- **Solution:**
 - **Gentle Heating:** Warm the solvent to a moderate temperature (e.g., 30-40°C). **Do not overheat**, as high temperatures can accelerate oxidation or decomposition.
 - **Stirring/Sonication:** Use magnetic stirring or a sonication bath to assist in breaking up the liquid and dispersing it throughout the solvent.

Issue 2: Precipitation Upon Storage or Change in Conditions

- **Cause:** The diamine can absorb carbon dioxide (CO₂) from the air over time, forming a solid carbamate salt [2].
- **Solution:**
 - **Inert Atmosphere:** Store the compound and its solutions under an inert atmosphere (e.g., nitrogen or argon).
 - **Sealed Containers:** Use tightly sealed vials to minimize exposure to air.
 - **Fresh Preparation:** Prepare solutions fresh for critical experiments rather than storing them for long periods.

Issue 3: Need for Solubility in Specific Organic Reaction Systems

- **Cause:** Certain synthetic applications, such as its use as a precursor for inhibitors or in polymer preparation, require specific solvent environments [1] [2].
- **Solution:**
 - **Switch Solvents:** If a reaction is sluggish in one solvent, consider switching to another from the approved solubility list. For example, **N-Methylpyrrolidone (NMP)** or **Tetrahydrofuran (THF)** are often effective organic solvents for diamine-based reactions [2].

- **Optimize Concentration:** Ensure the concentration of diamine is not too high for the chosen solvent system, which can lead to precipitation.

Experimental Protocol: Solubilization for Aqueous Systems

This protocol outlines a standard method for preparing a stable aqueous solution of **1,7-Heptanediamine**.

Title: Preparation of a 0.5 M Aqueous Solution of **1,7-Heptanediamine**

Principle: To dissolve the diamine completely in water while minimizing its exposure to atmospheric CO₂ to prevent carbamate formation.

Materials:

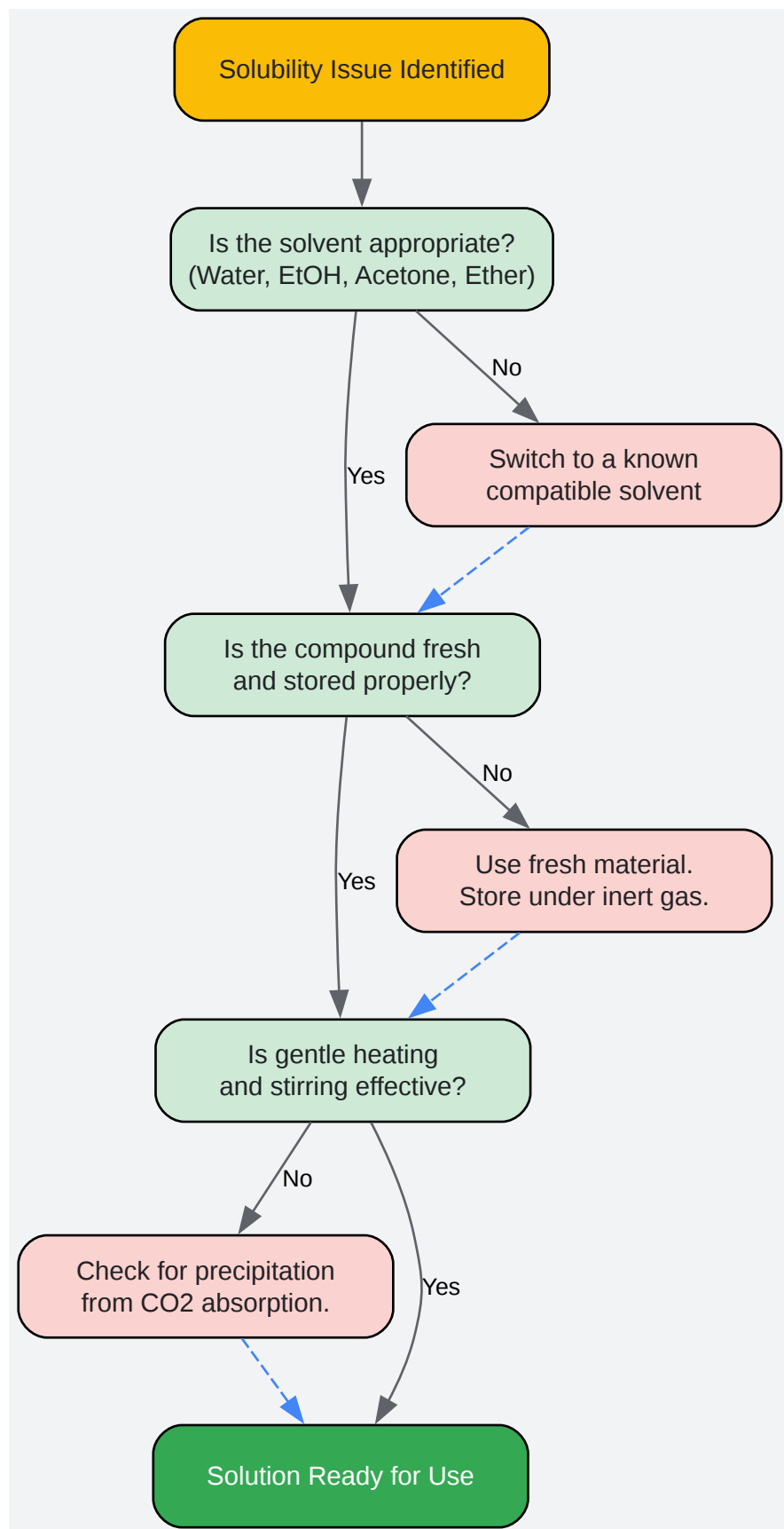
- **1,7-Heptanediamine** (≥98% purity)
- Deionized water
- Volumetric flask (100 mL)
- Magnetic stir bar and stir plate
- Balance
- Nitrogen gas line (optional, for purging)

Procedure:

- **Weighing:** Tare a small container on the balance. Accurately weigh out **~0.65 g** (approximately 5 mmol) of **1,7-Heptanediamine**.
- **Transfer:** Quantitatively transfer the weighed diamine to the 100 mL volumetric flask.
- **Initial Dissolution:** Add about **80 mL** of deionized water. If available, briefly purge the headspace of the flask with nitrogen gas.
- **Stirring:** Cap the flask and place it on a magnetic stir plate. Stir the mixture vigorously until the solution appears clear and homogeneous.
- **Dilution to Volume:** Remove the flask from the stirrer. Carefully add deionized water to bring the final volume to the 100 mL mark. Mix the solution by inverting the flask several times.
- **Storage:** Store the solution in a tightly sealed container. For best stability, use within 24 hours or store under a nitrogen atmosphere.

Workflow for Solubility Optimization

The following diagram illustrates a logical workflow for troubleshooting solubility issues, from problem identification to resolution.



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Frequently Asked Questions (FAQs)

Q1: What is the primary safety concern when handling 1,7-Heptanediamine? The most significant hazard is its **corrosivity**, causing severe skin burns and serious eye damage. Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat [1].

Q2: Can I use 1,7-Heptanediamine in reactions with carbon dioxide? Yes, diamines like **1,7-Heptanediamine** can react with CO₂ to form organic amine carbamates. This is a documented synthetic pathway, but it is also the reason your stock solution can precipitate if exposed to air [2].

Q3: My research involves drug development. Why is this compound significant? **1,7-Heptanediamine** is used as a key intermediate in the preparation of more complex molecules. For example, it is used to synthesize **1,7-diamino-trans-hept-3-ene**, which acts as a **deoxyhypusine synthase inhibitor**—a potential target for anticancer drug development [1]. Its derivatives have also been investigated in patents for conjunctive cancer therapy [3].

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